

Application Notes and Protocols: Preparing 6-OAU Stock Solutions in DMSO

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Compound of Interest

Compound Name: 6-OAU

Cat. No.: B15608213

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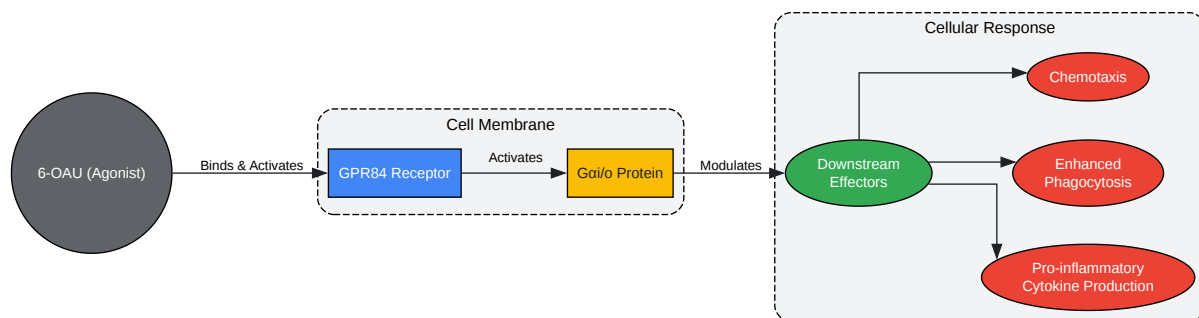
Introduction

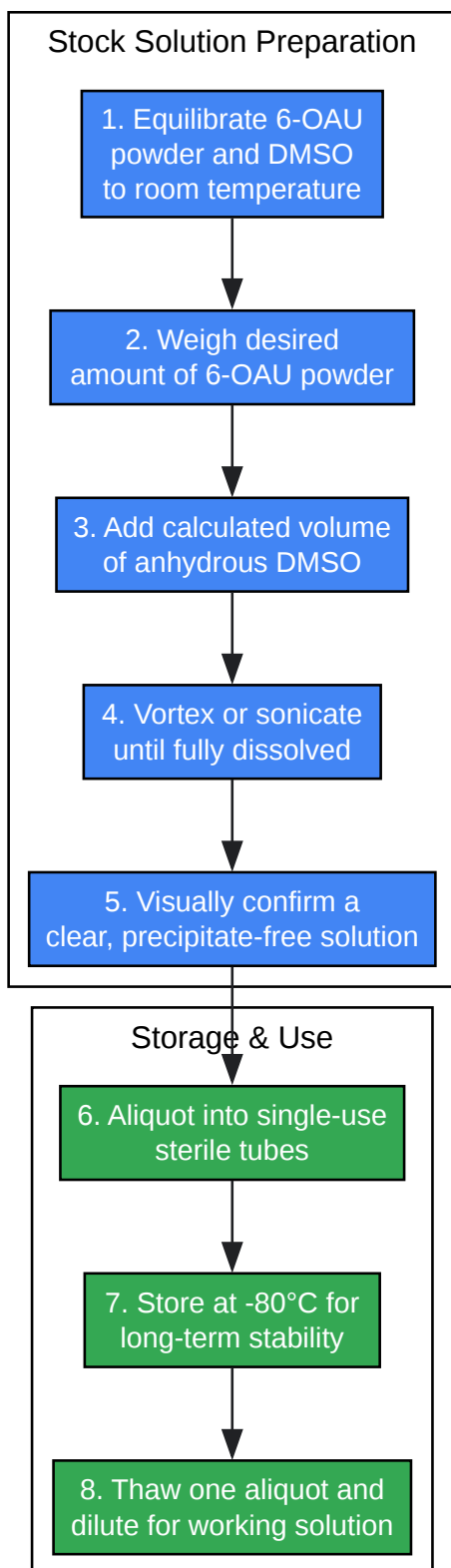
6-OAU (6-n-octylaminouracil), also known as GTPL5846, is a synthetic surrogate agonist for the G protein-coupled receptor 84 (GPR84).[1][2] GPR84 is predominantly expressed in immune cells such as macrophages, neutrophils, and microglia, and is activated by endogenous medium-chain fatty acids.[3][4] As an agonist, **6-OAU** mimics the action of these fatty acids, triggering pro-inflammatory and pro-phagocytic signaling pathways.[2][3] This makes **6-OAU** a valuable pharmacological tool for researchers in immunology, inflammation, and drug development to investigate the role of GPR84 in various physiological and pathological processes, including host defense and cancer immunity.[4][5]

These application notes provide a comprehensive guide to preparing, storing, and using **6-OAU** stock solutions with Dimethyl Sulfoxide (DMSO) for reproducible and reliable experimental results.

Mechanism of Action: GPR84 Signaling Pathway

6-OAU activates the Gi/o-coupled receptor GPR84.[3] This interaction initiates a signaling cascade that leads to various cellular responses, including chemotaxis, amplification of pro-inflammatory cytokine production (e.g., IL-8), and enhanced phagocytosis.[2][3] The activation of GPR84 by **6-OAU** has been shown to augment resistance to certain bacterial infections and can synergize with other treatments to drive the phagocytosis of cancer cells by macrophages.[2][3]





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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Pro-phagocytic function and structural basis of GPR84 signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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